

Personal protective equipment for handling N-2-Cyanoethyl-val-leu-anilide

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Compound of Interest

Compound Name: N-2-Cyanoethyl-val-leu-anilide

Cat. No.: B062154

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Essential Safety and Handling Guide for N-2-Cyanoethyl-val-leu-anilide

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-2-Cyanoethyl-val-leu-anilide**. The following procedures for personal protective equipment (PPE), operational handling, and disposal are based on established safety protocols for related chemical compounds, including anilides and nitriles.

Chemical Profile:

- Chemical Name: **N-2-Cyanoethyl-val-leu-anilide**
- CAS Number: 194351-52-5[1]
- Molecular Formula: C₂₀H₃₀N₄O₂[1]
- Appearance: Likely a solid, as it is described as forming colorless plates in a synthesis of a related compound.[2]
- Storage: 2-8°C Refrigerator[1]

Immediate Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **N-2-Cyanoethyl-val-leu-anilide** is not readily available, its structure suggests potential hazards associated with both anilide and nitrile functional groups. Aniline and its derivatives are known to be toxic and can be absorbed through the skin, ingestion, or inhalation.[3][4] Acute exposure to aniline can lead to methemoglobinemia, which impairs the blood's oxygen-carrying capacity.[4] Nitrile compounds can also be hazardous. Therefore, it is imperative to handle this compound with extreme caution.

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling this compound to determine the appropriate level of PPE.[4] The following table summarizes the recommended PPE for handling **N-2-Cyanoethyl-val-leu-anilide**.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Transferring (Powder)	Safety glasses with side shields or chemical splash goggles. [5]	Chemical-resistant gloves (e.g., nitrile). Inspect for tears or punctures before use. [5][6]	A flame-resistant lab coat should be worn to protect from skin contact. [5]	If there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an organic vapor cartridge is necessary. [5] Work should be conducted in a chemical fume hood. [4][7]
In Solution	Chemical splash goggles. [5]	Chemical-resistant gloves (e.g., nitrile). [5][8]	A flame-resistant lab coat. [5]	Work in a well-ventilated area, preferably a chemical fume hood. [3][4]
Cleaning Spills	Chemical splash goggles and a face shield. [9]	Heavy-duty chemical-resistant gloves (e.g., thicker nitrile or neoprene).	Chemical-resistant apron or suit, depending on the spill size.	A NIOSH-approved respirator with an organic vapor cartridge or a self-contained breathing apparatus (SCBA) for large spills. [3]

Experimental Protocols: Safe Handling and Disposal

Handling Powdered **N-2-Cyanoethyl-val-leu-anilide**:

- Preparation: Before handling, ensure that a chemical fume hood is operational and that an eyewash station and safety shower are accessible.[\[4\]](#) Cover the work surface with absorbent bench paper.[\[10\]](#)
- Personal Protective Equipment (PPE): Don the appropriate PPE as outlined in the table above.
- Weighing and Transfer:
 - Perform all manipulations of the powder within a chemical fume hood to minimize inhalation exposure.[\[7\]](#)[\[11\]](#)
 - Use a spatula for transfers to avoid creating dust.[\[10\]](#) Avoid pouring the powder directly from the bottle.[\[10\]](#)
 - Use weigh boats to contain the powder during weighing.[\[10\]](#)
 - Keep the container tightly closed when not in use.[\[4\]](#)[\[10\]](#)
- Post-Handling:
 - Wipe down the spatula and any surfaces with a damp cloth or paper towel to collect any residual powder. Dispose of the cleaning materials as hazardous waste.
 - Decontaminate the work surface.[\[4\]](#)
 - Remove gloves and lab coat before leaving the work area.
 - Wash hands thoroughly with soap and water after handling the chemical.[\[12\]](#)[\[13\]](#)

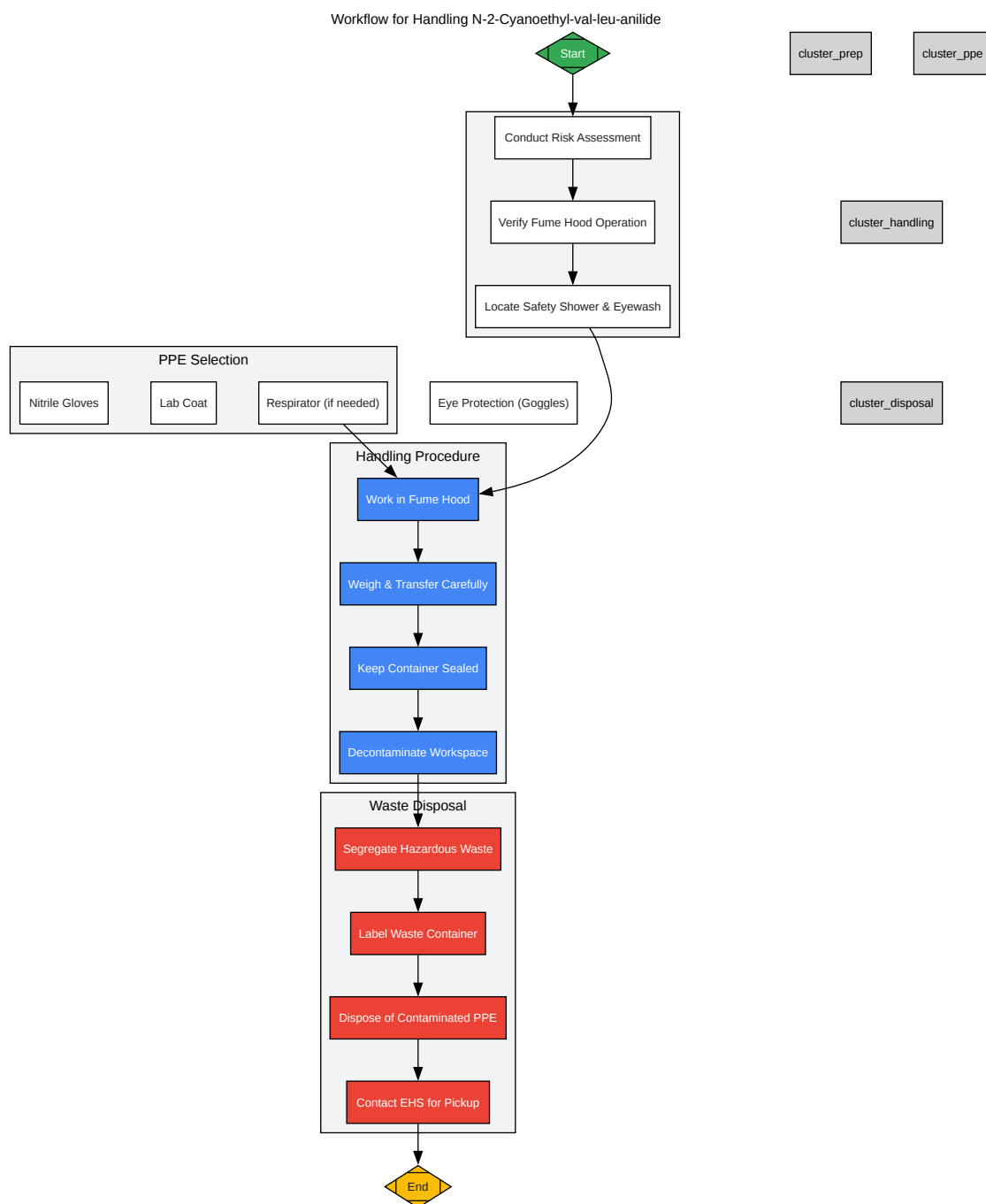
Disposal Plan:

All waste containing **N-2-Cyanoethyl-val-leu-anilide**, including contaminated materials, must be treated as hazardous waste.

- Waste Segregation: Do not mix this chemical waste with other waste streams.[\[5\]](#)

- **Container Labeling:** Collect all solid and liquid waste in a clearly labeled, sealable, and compatible waste container.^[5] The label must include "Hazardous Waste" and the full chemical name: "**N-2-Cyanoethyl-val-leu-anilide**".^[5]
- **Contaminated Materials:** Any items that have come into contact with the chemical, such as gloves, absorbent pads, and weighing papers, must be disposed of in a designated hazardous waste container.^[5] Do not discard these items in the regular trash.^[5]
- **Disposal Procedure:** Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service.^[14] Do not pour any waste containing this chemical down the drain.^[14]

Mandatory Visualizations



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Caption: Workflow for handling **N-2-Cyanoethyl-val-leu-anilide**.

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